Reference Standards for 2-Amino-3-(cyclohexyloxy)benzoic Acid Quantification

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Compound of Interest

Compound Name:	*2-Amino-3-(cyclohexyloxy)benzoic acid*
Cat. No.:	*B7972798*

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Executive Summary

2-Amino-3-(cyclohexyloxy)benzoic acid (often referred to as 3-cyclohexyloxyanthranilic acid) is a critical pharmacophore intermediate used in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs), CFTR correctors (e.g., VRT-325 analogs), and specific ion channel modulators. Its quantification is pivotal during Process Performance Qualification (PPQ) to control genotoxic impurities and ensure stoichiometric precision in downstream coupling reactions.

This guide compares the three primary tiers of reference standards available for this compound—Certified Reference Materials (CRM), In-House Qualified Standards, and Reagent Grade Materials—and provides a validated protocol for establishing a primary standard when commercial pharmacopeial options are unavailable.

Comparative Analysis of Reference Standard Tiers

For niche intermediates like **2-Amino-3-(cyclohexyloxy)benzoic acid**, a USP/EP monograph standard often does not exist. Researchers must choose between custom synthesis (CRM) or qualifying a commercial reagent.

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Table 1: Performance & Risk Profile of Standard Types

Feature	Tier 1: Certified Reference Material (CRM)	Tier 2: In-House Qualified Standard	Tier 3: Reagent Grade Material
Source	Specialized Custom Synthesis (e.g., LGC, Cerilliant)	High-purity Reagent + Internal Validation	Bulk Chemical Vendor (e.g., Sigma, Enamine)
Purity Confidence	>99.5% (Certified)	>98.0% (Verified)	Variable (95–97% typical)
Traceability	ISO 17034 / NIST Traceable	Traceable to CRM or NMR/Mass Balance	Lot-specific only; no metrological traceability
Data Package	Full CoA (H-NMR, C-NMR, MS, IR, TGA, KF, ROI)	Partial CoA (HPLC, H-NMR, KF)	Basic CoA (HPLC Area %, Melting Point)
Primary Use	Release testing, GMP Validation, Calibration	Routine In-process Control (IPC), Stability	Early R&D, Synthesis Optimization
Cost	High ($2,000+ / 100 mg)	Medium (Labor intensive)	Low (200 / g)
Risk Factor	Low	Medium (Dependent on protocol)	High (Unknown impurities/solvents)

Technical Qualification Protocol

How to elevate a Tier 3 Reagent to a Tier 2 Working Standard.

When a commercial CRM is unavailable, you must qualify the material using a Mass Balance Approach. This protocol ensures the "Assay" value (potency) is accurate, correcting for water, solvents, and inorganic residue.

A. Structural Identification (Self-Validating)

- 1H NMR (DMSO-d6, 400 MHz):

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- Diagnostic Signals:
  - 12.0–13.0 ppm (br s, 1H, -COOH).
  - 6.5–7.5 ppm (m, 3H, Aromatic ring).
  - 5.0–6.0 ppm (br s, 2H, -NH2).
  - 4.2–4.5 ppm (m, 1H, Cyclohexyl C1-H).
  - 1.2–2.0 ppm (m, 10H, Cyclohexyl methylene protons).
- Acceptance Criteria: Integration of Cyclohexyl vs. Aromatic protons must match stoichiometry (11:3). No unaccounted signals >0.5%.[1]

- Mass Spectrometry (ESI-):
  - Target: $[M-H]^-$ = 234.12 m/z.
  - Fragment: Loss of cyclohexene (C6H10) often yields a daughter ion at ~152 m/z (3-hydroxyanthranilic acid core).

B. Purity & Assay Determination (The Mass Balance Equation)

To determine the Potency (% w/w) for use in quantification, use the following equation:

Experimental Workflow:

- Organic Impurities (% Org. Imp): Determine via HPLC-UV (Method below).
- Water Content (% Water): Karl Fischer Titration (Volumetric). Expect 0.5–2.0% for anthranilic acids.
- Residual Solvents (% Res. Solv): GC-Headspace. Common solvents: Methanol, Ethyl Acetate.
- Residue on Ignition (% ROI): Sulfated ash method to detect inorganic salts.

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Validated Quantification Method (HPLC-UV)

This method separates **2-Amino-3-(cyclohexyloxy)benzoic acid** from its des-cyclohexyl degradant (3-hydroxyanthranilic acid) and synthetic precursors (3-fluorobenzoic acid derivatives).

Instrument: Agilent 1290 Infinity II or equivalent. Column: C18, 150 x 4.6 mm, 3.5 µm (e.g., Waters XBridge or Zorbax Eclipse).

Parameter	Setting
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile (HPLC Grade)
Flow Rate	1.0 mL/min
Column Temp	30°C
Detection	UV @ 254 nm (Aromatic) & 330 nm (Amino-benzoate band)
Injection Vol	5 µL
Diluent	50:50 Water:Acetonitrile

Gradient Program:

- 0.0 min: 90% A / 10% B
- 10.0 min: 10% A / 90% B
- 12.0 min: 10% A / 90% B
- 12.1 min: 90% A / 10% B (Re-equilibration)

System Suitability Requirements:

- Tailing Factor: < 1.5

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- Retention Time: ~7.5 min (varies by column).
- Resolution: > 2.0 between Main Peak and nearest impurity.

Decision & Workflow Visualization

The following diagram illustrates the decision logic for selecting and qualifying the reference standard based on the development phase.

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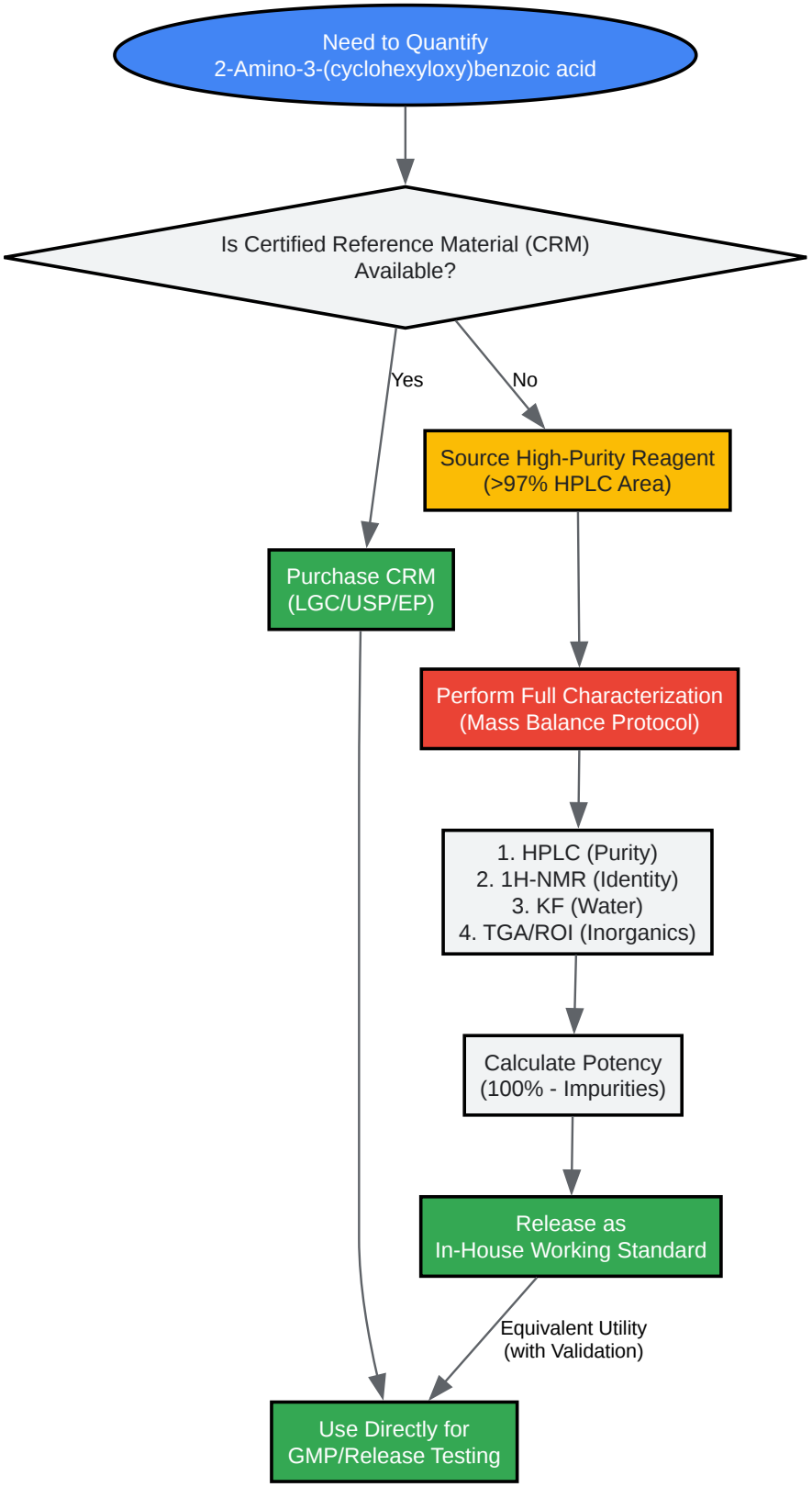

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Figure 1: Decision tree for selecting and qualifying reference standards for non-pharmacopeial intermediates.

References

- ICH Harmonised Tripartite Guideline.Impurities in New Drug Substances Q3A(R2). International Council for Harmonisation, 2006. [Link]
- European Medicines Agency.Guideline on the Qualification of Impurities. EMA/CHMP/QWP/199/2021. [Link]
- PubChem.Compound Summary: Anthranilic Acid Derivatives. National Library of Medicine. [Link]
- Vertex Pharmaceuticals.Discovery of VRT-325 (Analogue Context). Journal of Cystic Fibrosis, 2010. [Link]

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- 1. PubChemLite - 3-methyl-4-(3-methylbutanamido)benzoic acid (C13H17NO3) [pubchemlite.lcsb.uni.lu]
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